

# Ethyl 3-hydroxybutyrate CAS number and molecular weight

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## Compound of Interest

Compound Name: Ethyl 3-Hydroxybutyrate

Cat. No.: B7766542

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## An In-depth Technical Guide to Ethyl 3-hydroxybutyrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, experimental protocols, and biological significance of **Ethyl 3-hydroxybutyrate**. The data is presented in a clear and accessible format to support research and development activities.

## Core Chemical and Physical Properties

**Ethyl 3-hydroxybutyrate**, also known as ethyl 3-hydroxybutanoate, is a chiral ester with significant applications as a building block in organic synthesis and as a potential therapeutic agent. Its key quantitative data are summarized below.

Property	Value	References
CAS Number	5405-41-4	[1][2][3][4]
Molecular Weight	132.16 g/mol	[1][2][3][5][6]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	[1][2][6]
Density	1.017 g/mL at 25 °C	[3][4]
Boiling Point	170 °C	[4]
Flash Point	148 °F	[1]
Refractive Index	1.42 (n <sub>20/D</sub> )	[3]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **Ethyl 3-hydroxybutyrate** are crucial for its application in research. The following sections provide established protocols.

### Synthesis of Ethyl (S)-3-hydroxybutyrate via Fermentation

This protocol describes the enantioselective synthesis of (S)-ethyl 3-hydroxybutanoate using baker's yeast.

Materials:

- Baker's yeast
- Sucrose
- Ethyl acetoacetate
- Tap water
- Magnesium sulfate
- Diethyl ether

#### Procedure:

- A mixture of 200 g of baker's yeast and 300 g of sucrose in 1.6 L of tap water is stirred in a 4-L three-necked, round-bottomed flask for 1 hour at approximately 30°C.
- 20.0 g (0.154 mol) of ethyl acetoacetate is added to the fermenting suspension, and the mixture is stirred for an additional 24 hours at room temperature.
- A warm solution (ca. 40°C) of 200 g of sucrose in 1 L of tap water is then added, followed 1 hour later by an additional 20.0 g (0.154 mol) of ethyl acetoacetate.
- After stirring for another 24 hours, the mixture is centrifuged.
- The supernatant is saturated with sodium chloride and extracted continuously with diethyl ether for 2 days.
- The combined ether extracts are dried over magnesium sulfate, filtered, and concentrated using a rotary evaporator.
- The resulting residue is fractionally distilled under reduced pressure (12 mm) to collect the fraction boiling at 71–73°C, yielding (S)-(+)-ethyl 3-hydroxybutanoate.<sup>[7]</sup>

## Chemical Synthesis of Ethyl (S)-3-hydroxybutyrate

This method outlines a chemical synthesis route for (S)-ethyl-β-hydroxybutyrate.

#### Materials:

- (S)-3-Hydroxybutyric acid
- Ethanol
- Sulfuric acid
- Sodium bicarbonate
- Dichloromethane
- Magnesium sulfate

#### Procedure:

- Dissolve 9.6 g (92 mmol) of (S)-3-Hydroxybutyric acid in 100 mL of ethanol containing 10 drops of sulfuric acid in an Erlenmeyer flask and stir.
- Monitor the reaction for the conversion to the ethyl ester product using GC-MS analysis of small aliquots.
- Upon completion, add a small amount of solid sodium bicarbonate to neutralize the acid catalyst.
- Remove the solvent by rotary evaporation.
- Take up the residue in dichloromethane and wash with water.
- Extract the aqueous layer once more with dichloromethane.
- Combine the organic layers, dry over magnesium sulfate, filter, and remove the solvent by rotary evaporation to yield (S)-ethyl-3-hydroxybutyrate as a clear oil.<sup>[5]</sup>

## Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general guideline for the analysis of **Ethyl 3-hydroxybutyrate** using GC-MS.

#### Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (e.g., Agilent 6890 GC with a 5973 mass-selective detector).
- Column: Varian VF-5-MS (30 m x 0.25 mm i.d. x 0.25  $\mu$ m) or equivalent.

#### GC-MS Conditions:

- Injection Mode: Splitless
- Injector Temperature: 250°C

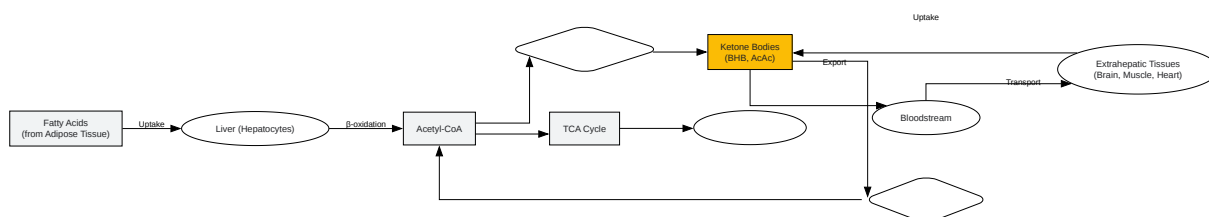
- Carrier Gas: Helium at a constant flow of 1.3 mL/min
- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 1.5 min
  - Ramp 1: 10°C/min to 110°C
  - Ramp 2: 50°C/min to 300°C, hold for 2 min
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Impact (EI) at 70 eV
- Scan Mode: Selected Ion Monitoring (SIM) for quantification, targeting characteristic ions of the derivatized analyte if necessary.[\[8\]](#)

## Biological Signaling and Metabolism

**Ethyl 3-hydroxybutyrate** is a precursor to the ketone body  $\beta$ -hydroxybutyrate (BHB), which plays a crucial role in cellular metabolism and signaling.

## Ketone Body Metabolism Workflow

The following diagram illustrates the general workflow of ketone body metabolism, where fatty acids are converted into ketone bodies in the liver and then utilized by extrahepatic tissues.

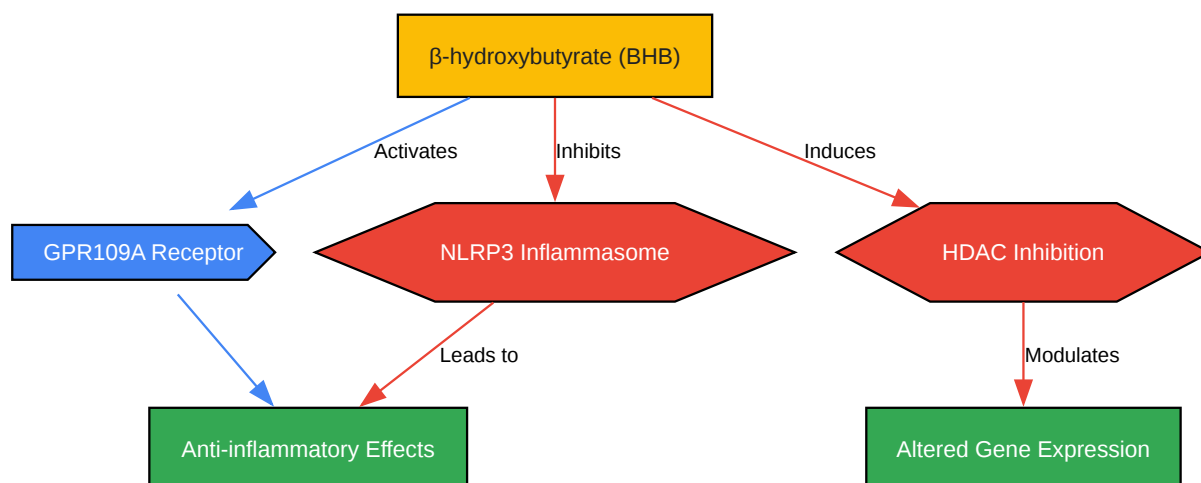


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Caption: Overview of ketone body metabolism from fatty acid breakdown to energy production.

## Signaling Pathways of $\beta$ -hydroxybutyrate (BHB)

BHB, the active metabolite of **Ethyl 3-hydroxybutyrate**, is not only an energy substrate but also a signaling molecule that can modulate various cellular processes, including inflammation and gene expression.



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## References

- 1. Frontiers | Ketone Bodies in the Brain Beyond Fuel Metabolism: From Excitability to Gene Expression and Cell Signaling [frontiersin.org]
- 2. Metabolic and Signaling Roles of Ketone Bodies in Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. orgsyn.org [orgsyn.org]
- 5. Ethyl (S)-3-hydroxybutyrate synthesis - chemicalbook [chemicalbook.com]
- 6. prepchem.com [prepchem.com]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. files01.core.ac.uk [files01.core.ac.uk]
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